

A Technical Guide to 1,1-Diphenyl-1-propanol: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 1,1-Diphenyl-1-propanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,1-Diphenyl-1-propanol**, a tertiary alcohol with significant applications in organic synthesis and potential relevance in medicinal chemistry. This document details its chemical and physical properties, a standard experimental protocol for its synthesis, and its role as a precursor for various derivatives with potential biological activities.

Core Compound Information

Chemical Identity:

- CAS Number: 5180-33-6[1][2][3]
- Molecular Formula: C₁₅H₁₆O[1][2][3]

Synonyms:

- 1,1-Diphenylpropan-1-ol
- α-Ethyl-α-phenylbenzenemethanol
- Ethyldiphenylcarbinol

Quantitative Data

A summary of the key physical and chemical properties of **1,1-Diphenyl-1-propanol** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Weight	212.29 g/mol [3]
Appearance	Colorless to pale yellow solid[4]
Boiling Point	342.6 °C at 760 mmHg
Density	1.06 g/cm ³
Flash Point	143.3 °C
Refractive Index	1.572

Experimental Protocols

The primary and most common method for the synthesis of **1,1-Diphenyl-1-propanol** is the Grignard reaction. This foundational carbon-carbon bond-forming reaction allows for the efficient production of this tertiary alcohol.[3]

Synthesis of **1,1-Diphenyl-1-propanol** via Grignard Reaction

Principle: This synthesis involves the nucleophilic addition of an organomagnesium halide (Grignard reagent), such as phenylmagnesium bromide, to a ketone, in this case, propiophenone.[3]

Materials:

- Magnesium turnings
- Bromobenzene
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Propiophenone
- Saturated aqueous ammonium chloride solution

- Anhydrous sodium sulfate
- Standard glassware for anhydrous reactions (e.g., round-bottom flask, dropping funnel, condenser)
- Inert gas supply (e.g., nitrogen or argon)

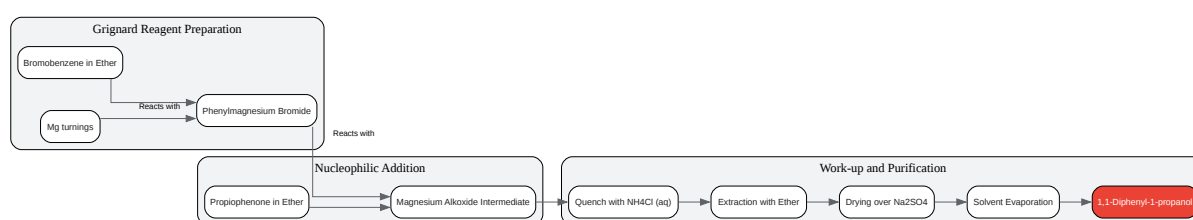
Procedure:

- Preparation of the Grignard Reagent (Phenylmagnesium Bromide):
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small amount of anhydrous diethyl ether to cover the magnesium.
 - A solution of bromobenzene in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is initiated, often with gentle warming or the addition of a small crystal of iodine.
 - Once the reaction starts, the remaining bromobenzene solution is added at a rate that maintains a gentle reflux.
 - After the addition is complete, the mixture is stirred until most of the magnesium has reacted.
- Reaction with Propiophenone:
 - The prepared Grignard reagent is cooled in an ice bath.
 - A solution of propiophenone in anhydrous diethyl ether is added dropwise to the stirred Grignard reagent.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional period to ensure the reaction goes to completion.
- Work-up and Purification:

- The reaction mixture is carefully quenched by the slow addition of a saturated aqueous ammonium chloride solution while cooling in an ice bath.
- The resulting mixture is transferred to a separatory funnel, and the organic layer is separated.
- The aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude **1,1-Diphenyl-1-propanol**.
- The crude product can be further purified by recrystallization or column chromatography.

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis of **1,1-Diphenyl-1-propanol** via the Grignard reaction.



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Caption: Workflow for the synthesis of **1,1-Diphenyl-1-propanol**.

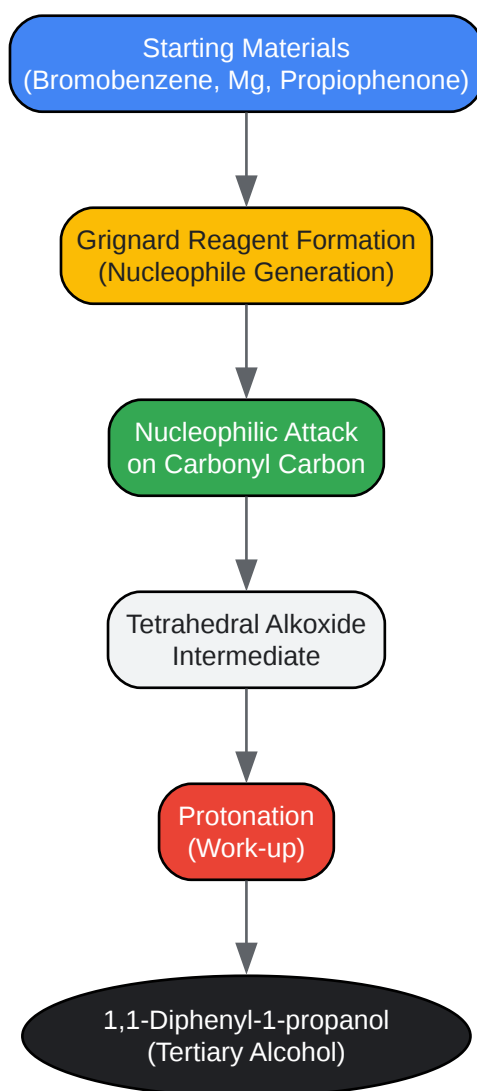
Applications in Research and Drug Development

1,1-Diphenyl-1-propanol and its derivatives are of interest to the pharmaceutical and chemical industries.

- **Synthetic Intermediate:** It serves as a crucial precursor for a wide range of chemical transformations and is valued for its role in the development of chiral ligands and pharmaceuticals.^[3] The rigid diphenyl structure makes it a valuable scaffold in the design of chiral ligands for asymmetric catalysis.^[3]
- **Pharmaceutical Research:** Derivatives of 1,1-diphenylpropanol have been investigated for various biological activities.^[3] Some analogues have been patented for use in pharmaceutical compositions, highlighting the compound's relevance in medicinal chemistry research.^[3] While direct evidence of **1,1-Diphenyl-1-propanol**'s biological activity is limited, structurally related diphenylalkane derivatives have shown potential cytotoxic activity against cancer cell lines.

Logical Relationship of Synthesis

The synthesis of **1,1-Diphenyl-1-propanol** is a classic example of a nucleophilic addition reaction, a cornerstone of organic synthesis. The logical flow of this process is depicted in the diagram below.



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Caption: Logical flow of the Grignard synthesis of **1,1-Diphenyl-1-propanol**.

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- To cite this document: BenchChem. [A Technical Guide to 1,1-Diphenyl-1-propanol: Synthesis, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3053186#1-1-diphenyl-1-propanol-cas-number-and-molecular-formula]

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